

Application Notes and Protocols: BCI-137

Treatment of NB4 Leukemia Cells

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Compound of Interest

Compound Name: BCI-137

Cat. No.: B1667843

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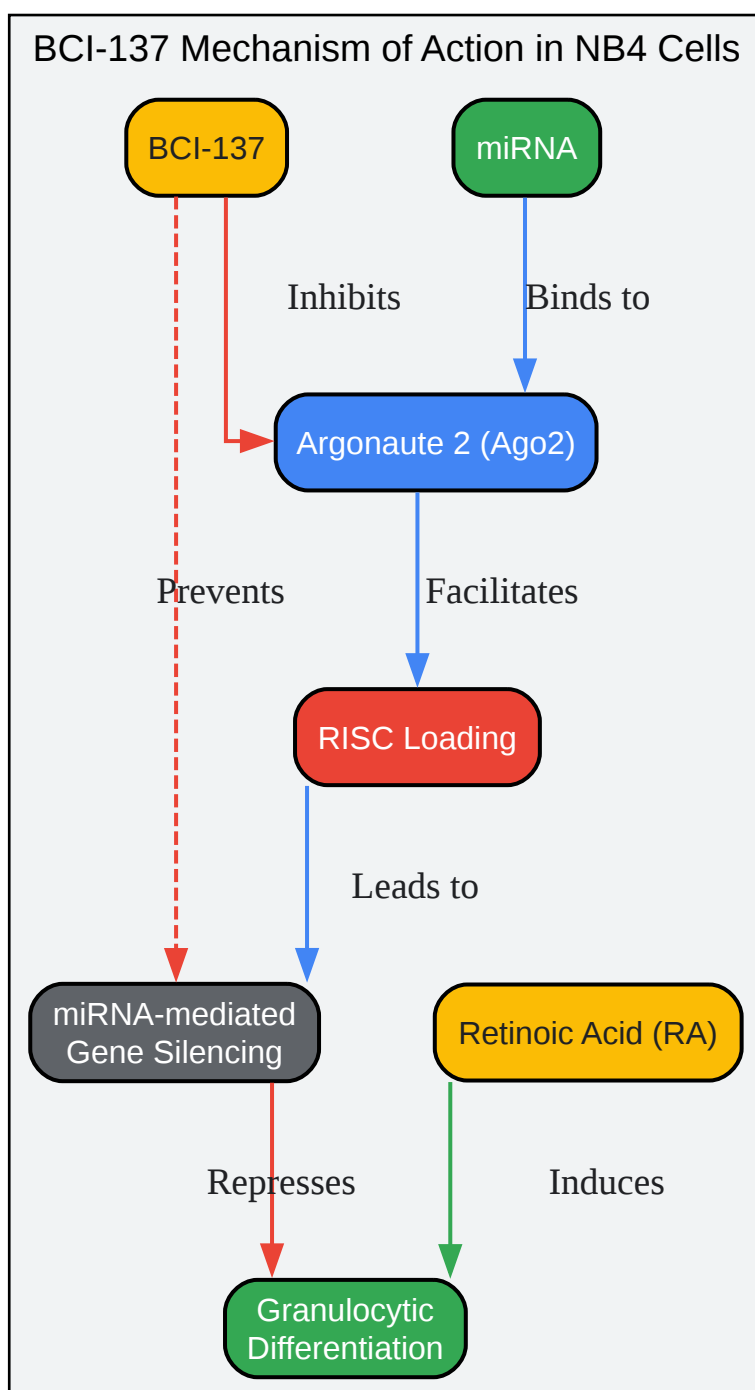
Introduction

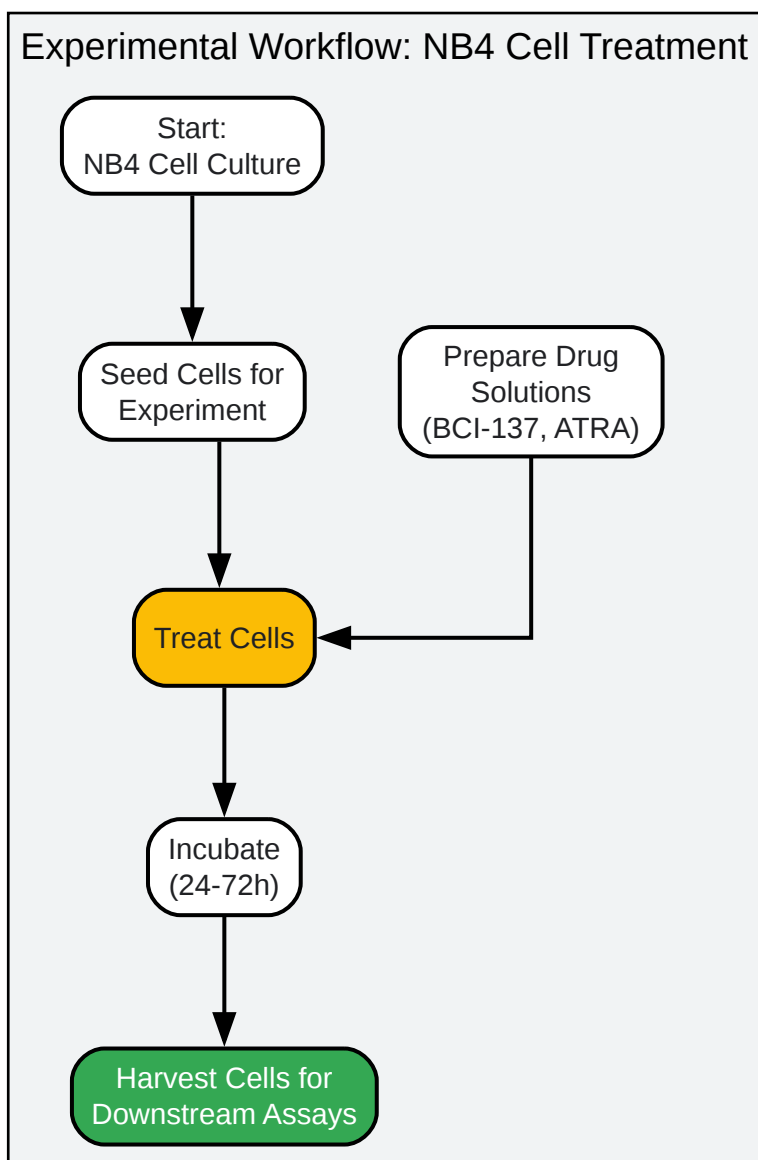
BCI-137 is a small molecule inhibitor that targets the microRNA (miRNA) binding domain of Argonaute 2 (Ago2), a key component of the RNA-induced silencing complex (RISC). By inhibiting the loading of miRNAs onto Ago2, **BCI-137** can modulate gene expression, making it a valuable tool for studying miRNA function and a potential therapeutic agent. In the context of acute promyelocytic leukemia (APL), the NB4 cell line, which is derived from a human APL patient, serves as a critical in vitro model. **BCI-137** has been shown to enhance the differentiation of NB4 cells into granulocytes when used in combination with all-trans retinoic acid (ATRA).

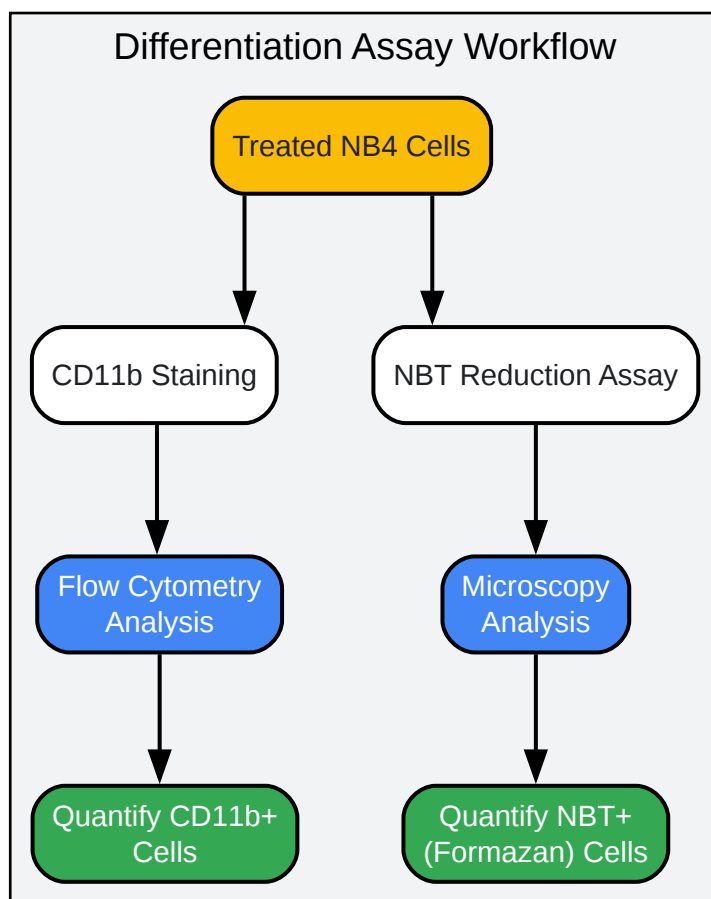
These application notes provide an overview of the effects of **BCI-137** on NB4 cells and detailed protocols for key experimental assays.

Mechanism of Action

BCI-137 functions by competitively binding to the MID domain of Ago2, the pocket that normally anchors the 5'-phosphate of a miRNA. This prevents the loading of new miRNAs into the RISC, thereby inhibiting miRNA-mediated gene silencing. In NB4 cells, this inhibition of Ago2 activity has been demonstrated to potentiate the differentiating effects of retinoic acid.







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